

3,5-Dichlorosalicylic acid structure

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Compound of Interest

Compound Name: 3,5-Dichlorosalicylic acid

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An In-Depth Technical Guide to **3,5-Dichlorosalicylic Acid**: Structure, Properties, and Synthesis

Introduction

3,5-Dichlorosalicylic acid is a halogenated derivative of salicylic acid. It serves as a valuable intermediate in the synthesis of pharmaceuticals and dyes.^[1] This compound is also recognized as a potential inhibitor of human 20 α -hydroxysteroid dehydrogenase and has been studied for its interaction with transport proteins like bovine serum albumin.^[1] This technical guide provides a comprehensive overview of its structure, physicochemical properties, and a detailed experimental protocol for its synthesis.

Chemical Structure and Identifiers

The structure of **3,5-Dichlorosalicylic acid** consists of a benzene ring substituted with a carboxylic acid group at position 1, a hydroxyl group at position 2, and two chlorine atoms at positions 3 and 5.

DOT Script of the Chemical Structure of **3,5-Dichlorosalicylic Acid**

Caption: Chemical structure of **3,5-Dichlorosalicylic acid**.

Physicochemical and Spectroscopic Data

The following tables summarize the key physicochemical and spectroscopic properties of **3,5-Dichlorosalicylic acid**.

Table 1: Physicochemical Properties

| Property | Value | Reference(s) |
|-------------------|--|---|
| Molecular Formula | C ₇ H ₄ Cl ₂ O ₃ | [2] [3] |
| Molecular Weight | 207.01 g/mol | [2] |
| IUPAC Name | 3,5-dichloro-2-hydroxybenzoic acid | [2] |
| CAS Number | 320-72-9 | [2] [3] |
| Appearance | White crystalline powder, needles from dilute alcohol, rhombic prisms | [1] [2] |
| Melting Point | 220-224 °C | [1] [3] |
| Solubility | Slightly soluble in hot water; very soluble in alcohol and ether; soluble in methanol. | [2] [3] |
| pKa | Not explicitly found in search results. | |
| LogP | 2.9 | [2] |

Table 2: Spectroscopic Data

| Technique | Data | Reference(s) |
|----------------------------|---|---|
| ^1H NMR | Spectral data available, but specific chemical shifts not detailed in search results. | [2] [4] |
| ^{13}C NMR | Spectral data available, but specific chemical shifts not detailed in search results. | [5] |
| Mass Spectrometry | GC-MS and other MS data available, indicating key fragmentation patterns. | [2] |
| Infrared (IR) Spectroscopy | IR spectral data is available. | [4] [5] |

Experimental Protocols

Synthesis of 3,5-Dichlorosalicylic Acid via Chlorination of Salicylic Acid

A common method for the synthesis of **3,5-Dichlorosalicylic acid** is the direct chlorination of salicylic acid.[\[6\]](#)[\[7\]](#) The following protocol is a representative example.

Materials:

- Salicylic acid
- Concentrated sulfuric acid (96-98%)
- Chlorine gas
- Ice

Procedure:

- Dissolve salicylic acid in concentrated sulfuric acid in a reaction vessel equipped with a stirrer and a gas inlet.

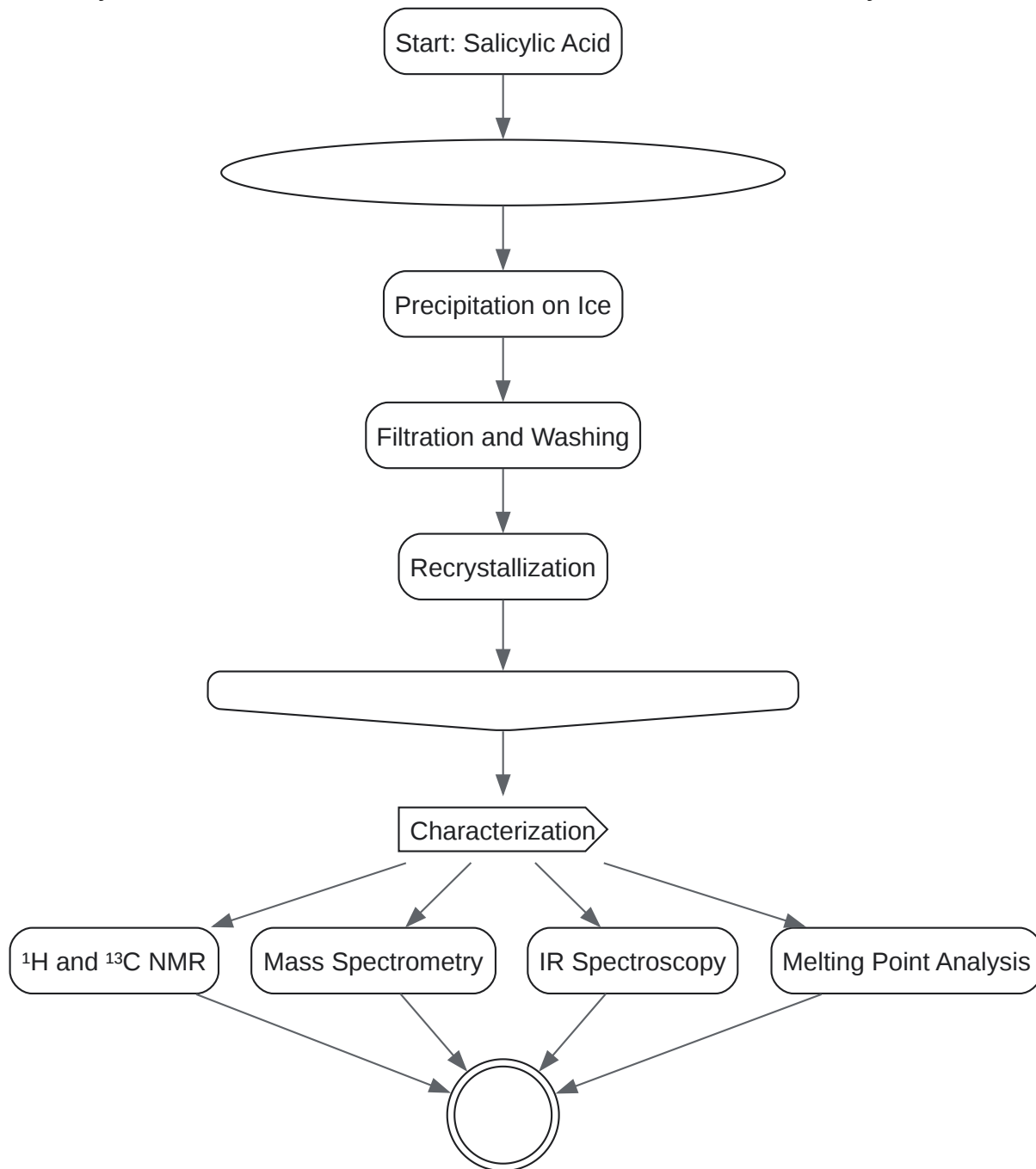
- Cool the solution to below 35°C, preferably between 5-10°C, while stirring vigorously.
- Pass gaseous chlorine through the solution. The reaction is monitored until the conversion of salicylic acid to monochlorosalicylic acids is essentially complete.
- Increase the temperature of the reaction mixture to about 50-75°C (preferably 65-70°C) and continue the chlorination until the formation of **3,5-dichlorosalicylic acid** is complete. This can be monitored by techniques such as gas chromatography.
- After the reaction is complete, cool the mixture and pour it over ice to precipitate the crude **3,5-dichlorosalicylic acid**.
- The solid product is then collected by filtration, washed with water, and can be further purified by recrystallization from a suitable solvent like dilute alcohol.[\[2\]](#)

Logical Workflow for Synthesis and Characterization

The following diagram illustrates a logical workflow for the synthesis and subsequent characterization of **3,5-Dichlorosalicylic acid**.

DOT Script for Synthesis and Characterization Workflow

Synthesis and Characterization Workflow of 3,5-Dichlorosalicylic Acid

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Caption: A logical workflow for the synthesis and characterization of **3,5-Dichlorosalicylic acid**.

Safety and Handling

3,5-Dichlorosalicylic acid is harmful if swallowed. It is important to handle this chemical with appropriate personal protective equipment, including gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood.

Applications and Research Interest

3,5-Dichlorosalicylic acid is a subject of interest in medicinal chemistry due to its inhibitory activity against enzymes like 20 α -hydroxysteroid dehydrogenase.[1] It is also used as an intermediate in the synthesis of more complex molecules, including anilides with potential biological activities.[5] Furthermore, its presence as a disinfection by-product in water has led to studies on its degradation.[8]

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References

- 1. 3,5-Dichlorosalicylic acid | 320-72-9 [chemicalbook.com]
- 2. 3,5-Dichlorosalicylic acid | C7H4Cl2O3 | CID 9445 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. parchem.com [parchem.com]
- 4. 3,5-Dichlorosalicylic acid(320-72-9) 1H NMR [m.chemicalbook.com]
- 5. researchgate.net [researchgate.net]
- 6. US4308395A - Processes for preparing 3,5,6-trichlorosalicylic acid and esters thereof - Google Patents [patents.google.com]
- 7. ias.ac.in [ias.ac.in]
- 8. bmgforming.com [bmgforming.com]

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